

Application Note: Quantitative Analysis of 3-chloro-N-(4-fluorophenyl)benzamide

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Compound of Interest

Compound Name: 3-chloro-N-(4-fluorophenyl)benzamide

CAS No.: 33489-31-5

Cat. No.: B185108

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Abstract & Chemical Context

This Application Note provides a rigorous analytical framework for the quantification of **3-chloro-N-(4-fluorophenyl)benzamide** (CAS: 392-95-0 / Analogues), a critical intermediate in the synthesis of kinase inhibitors and antiviral agents (e.g., Enterovirus 71 inhibitors).

Due to the presence of a halogenated bi-aryl amide core, this molecule presents specific challenges: low aqueous solubility, potential for

stacking interactions on stationary phases, and the need for specific detection to distinguish it from structurally similar regioisomers (e.g., 2-chloro or 3-fluoro variants).

This guide details two complementary protocols:

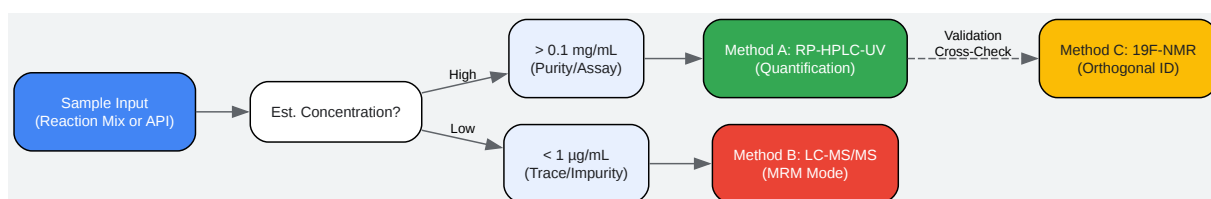
- RP-HPLC-UV: For assay purity (>98%) and reaction monitoring.
- LC-MS/MS: For trace impurity profiling (<0.1%) and genotoxic risk assessment.

Physicochemical Profile

Property	Value / Characteristic	Analytical Implication
Formula		Monoisotopic Mass: 249.04 (for)
LogP	~3.2 (Predicted)	Requires high organic content in mobile phase; C18 preferred.
pKa	~14 (Amide N-H)	Neutral at pH 2–8. Acidic modifiers used to suppress silanol interactions, not to protonate the analyte significantly.
Chromophores	Benzamide (nm)	UV detection is highly sensitive.
Isotopes	(3:1 ratio)	Distinctive MS spectral signature for confirmation.

Analytical Workflow Strategy

The following diagram illustrates the decision matrix for selecting the appropriate quantification method based on the sample stage.



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Figure 1: Analytical decision workflow. Method A is the workhorse for synthesis monitoring; Method B is for trace analysis; Method C serves as a structural cross-validation tool.

Method A: High-Performance Liquid Chromatography (HPLC-UV)

Purpose: Routine purity analysis, assay determination, and reaction monitoring.

Rationale

The bi-aryl nature of the analyte requires a hydrophobic stationary phase (C18). The amide bond can exhibit peak tailing due to secondary interactions with residual silanols on the column packing. To mitigate this, a "Type B" ultra-pure silica column is used with an acidic modifier (Formic Acid or Phosphoric Acid).

Experimental Protocol

Instrument: Agilent 1260 Infinity II or Waters Alliance e2695 (or equivalent).

Parameter	Condition
Column	Agilent ZORBAX Eclipse Plus C18 (4.6 x 100 mm, 3.5 µm) or equivalent.
Mobile Phase A	0.1% Formic Acid in Water (Milli-Q grade).
Mobile Phase B	Acetonitrile (HPLC Grade).
Flow Rate	1.0 mL/min.[1][2]
Column Temp	30°C (Controlled to prevent retention time drift).
Detection	UV @ 254 nm (Reference: 360 nm).
Injection Vol	5–10 µL.
Run Time	15 minutes (Gradient) / 10 minutes (Isocratic).

Gradient Program:

- 0.0 min: 40% B
- 8.0 min: 90% B (Linear ramp to elute hydrophobic benzamide)
- 10.0 min: 90% B (Wash)
- 10.1 min: 40% B (Re-equilibration)
- 15.0 min: Stop

Standard Preparation

- Stock Solution: Dissolve 10.0 mg of **3-chloro-N-(4-fluorophenyl)benzamide** in 10 mL of Methanol (Concentration: 1.0 mg/mL). Sonicate for 5 minutes.
- Working Standard: Dilute Stock 1:10 with Mobile Phase Initial (40:60 ACN:Water) to 100 µg/mL.

System Suitability Criteria (USP <621>)

- Tailing Factor ():
): NMT 1.5 (Ensures minimal silanol interaction).
- Theoretical Plates ():
): > 5000.
- RSD (n=5): < 0.73% for retention time and area.

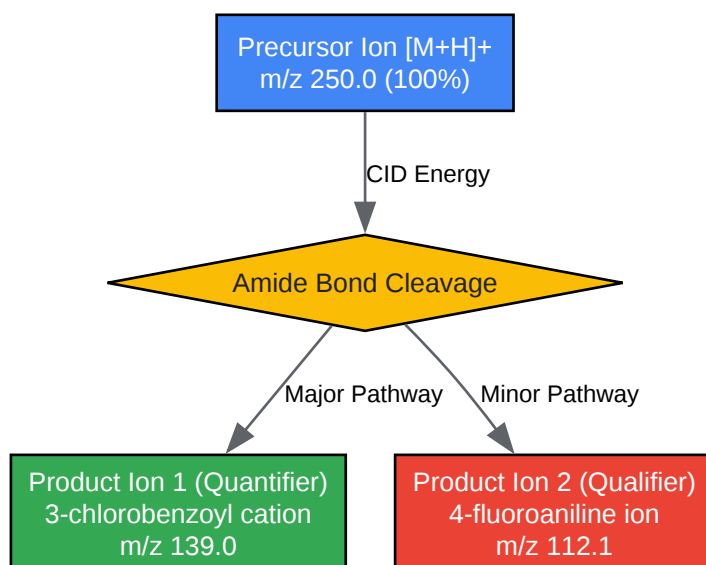
Method B: LC-MS/MS (Trace Quantification)

Purpose: Quantifying the compound as a genotoxic impurity (GTI) or in pharmacokinetic (PK) studies.

Mechanistic Fragmentation

Understanding the fragmentation is vital for Multiple Reaction Monitoring (MRM) design. In Positive Electrospray Ionization (ESI+), the molecule forms

- Parent Ion: m/z 250.0 (for) and 252.0 (for).
- Primary Fragmentation: Cleavage of the amide bond.
 - Fragment A (Acylium ion): 3-chlorobenzoyl cation (m/z 139/141.
 - Fragment B (Amine loss): Loss of 4-fluoroaniline moiety.



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Figure 2: ESI+ Fragmentation pathway. The m/z 139 ion retains the chlorine isotopic signature, making it an ideal quantifier.

MS/MS Protocol

Instrument: Triple Quadrupole MS (e.g., Sciex 6500+ or Thermo Altis).

Parameter	Setting
Ion Source	ESI Positive (Turbo Spray).
Curtain Gas	30 psi.
Collision Gas	Medium.
IonSpray Voltage	5500 V.
Temperature	450°C.

MRM Transitions:

Q1 Mass (Da)	Q3 Mass (Da)	Dwell (ms)	CE (V)	Role
--------------	--------------	------------	--------	------

| 250.0 | 139.0 | 100 | 25 | Quantifier (

acylium) | | 252.0 | 141.0 | 100 | 25 | Confirmation (

isotope) | | 250.0 | 112.1 | 100 | 35 | Qualifier (Fluoroaniline) |

Method Validation (ICH Q2(R1))

To ensure trustworthiness, the method must be validated. The following table summarizes the acceptance criteria derived from ICH guidelines.

Validation Parameter	Acceptance Criteria	Experimental approach
Specificity	No interference at RT of analyte from blank or placebo.	Inject Mobile Phase, Placebo, and Impurity mix.
Linearity		5 concentration levels (e.g., 50% to 150% of target).
Accuracy (Recovery)	98.0% – 102.0%	Spike samples at 80%, 100%, 120% levels.
Precision (Repeatability)	RSD 1.0% (n=6)	6 injections of the 100% standard.
LOD / LOQ	S/N > 3 (LOD) / S/N > 10 (LOQ)	Determine via serial dilution.
Robustness	RSD < 2.0%	Vary Flow (mL/min) and Temp (C). [3] [4]

Note on Orthogonal Validation: For reference standard qualification, use

. The single fluorine atom on the para-position of the aniline ring provides a clean singlet at approximately -118 ppm (referenced to

). This confirms the integrity of the N-(4-fluorophenyl) moiety without interference from the chlorinated ring.

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